Understanding the 35 structural isomers of nonane

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Compound of Interest

Compound Name:	*2-Nonene*
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An In-Depth Technical Guide to the 35 Structural Isomers of Nonane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the 35 structural isomers of nonane (C_9H_{20}), offering valuable data and procedural insights for scientific professionals. Nonane isomers, as saturated hydrocarbons, are fundamental structures in organic chemistry and serve as important reference compounds in various analytical and synthetic applications, including fuel development and as components in organic synthesis.[1] This document details their physicochemical properties, outlines relevant experimental protocols, and provides logical visualizations to aid in understanding their structural relationships and analytical workflows.

Understanding Nonane Isomerism

Nonane (C_9H_{20}) is an alkane with nine carbon atoms, and it exists as 35 distinct structural isomers.[2] These isomers share the same molecular formula but differ in the connectivity of their carbon atoms, a phenomenon known as constitutional isomerism.[3] This variation in carbon chain branching leads to significant differences in their physical properties, such as

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boiling point, melting point, and density, which are critical for their separation, identification, and application. The degree of branching affects the surface area of the molecule, which in turn influences the strength of intermolecular van der Waals forces.[4]

Quantitative Data of Nonane Isomers

The physical properties of the 35 structural isomers of nonane are summarized in the table below. These properties are influenced by the degree of branching; generally, more compact, highly branched isomers exhibit lower boiling points compared to their straight-chain or less branched counterparts due to a smaller surface area for intermolecular interactions.[4]

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No.	IUPAC Name	Boiling Point (°C)	Melting Point (°C)	Density (g/mL)
1	n-Nonane	150.8	-53.5	0.718
2	2-Methyloctane	143.2	-80.1	0.713
3	3-Methyloctane	144.0	-107.6	0.720
4	4-Methyloctane	142.5	N/A	0.723
5	2,2-Dimethylheptane	132.0	-113.0	0.724
6	2,3-Dimethylheptane	140.8	-116.0	0.726
7	2,4-Dimethylheptane	132.9	N/A	0.720
8	2,5-Dimethylheptane	135.2	N/A	0.719
9	2,6-Dimethylheptane	135.2	N/A	0.710
10	3,3-Dimethylheptane	137.1	-102.2	0.724
11	3,4-Dimethylheptane	140.6	N/A	0.730
12	3,5-Dimethylheptane	138.0	N/A	0.730
13	4,4-Dimethylheptane	135.2	-102.9	0.721
14	3-Ethylheptane	141.1	N/A	0.729
15	4-Ethylheptane	141.0	-113.2	0.730
16	2,2,3-Trimethylhexane	139.8	N/A	0.739

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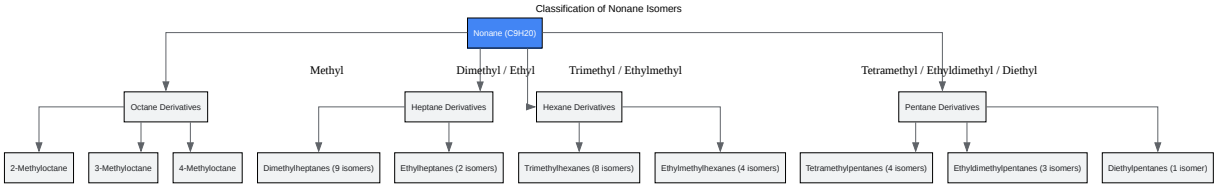
17	2,2,4-Trimethylhexane	127.3	N/A	0.716
18	2,2,5-Trimethylhexane	124.1	N/A	0.709
19	2,3,3-Trimethylhexane	137.9	-116.8	0.722
20	2,3,4-Trimethylhexane	140.7	N/A	0.741
21	2,3,5-Trimethylhexane	133.0	N/A	0.727
22	2,4,4-Trimethylhexane	131.9	N/A	0.726
23	3,3,4-Trimethylhexane	143.0	N/A	0.748
24	3-Ethyl-2-methylhexane	139.9	N/A	0.735
25	4-Ethyl-2-methylhexane	133.8	-113.0	0.719
26	3-Ethyl-3-methylhexane	141.0	N/A	0.744
27	3-Ethyl-4-methylhexane	140.1	-113.0	0.721
28	2,2,3,3-Tetramethylpentane	140.3	N/A	0.765
29	2,2,3,4-Tetramethylpentane	133.9	-121.0	0.720
30	2,2,4,4-Tetramethylpenta	122.0	-67.0	0.719

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31	2,3,3,4-Tetramethylpentane	145.8	N/A	0.760
32	3-Ethyl-2,2-dimethylpentane	134.3	N/A	0.736
33	3-Ethyl-2,3-dimethylpentane	143.5	-99.5	0.722
34	3-Ethyl-2,4-dimethylpentane	136.1	-122.2	0.719
35	3,3-Diethylpentane	146.3	-33.1	0.754

Logical Classification of Nonane Isomers

The structural diversity of nonane isomers can be organized hierarchically based on the length of their principal carbon chain. This classification provides a systematic framework for understanding the relationships between the different isomers.



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A hierarchical classification of the 35 structural isomers of nonane.

Experimental Protocols

Protocol 1: Separation and Identification of Nonane Isomers by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To separate and identify the components of a mixture of nonane isomers.

Principle: Gas chromatography separates volatile compounds based on their differential partitioning between a stationary phase and a mobile gas phase. The boiling point and polarity of the isomers will determine their retention time. Mass spectrometry is used for the detection and identification of the separated isomers based on their mass-to-charge ratio and fragmentation patterns.

Apparatus and Reagents:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column (e.g., non-polar, such as DB-1 or equivalent)
- Helium (carrier gas)
- Syringe for sample injection
- Sample containing a mixture of nonane isomers
- Volatile solvent (e.g., hexane) for sample dilution
- Reference standards of individual nonane isomers (if available)

Procedure:

- Sample Preparation: Dilute the nonane isomer mixture in a volatile solvent like hexane to an appropriate concentration (e.g., 100 ppm).
- GC-MS Method Setup:

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- Injector: Set the temperature to 250°C in split mode.
- Oven Program: Start at an initial temperature of 40°C, hold for 2 minutes, then ramp up to 200°C at a rate of 5°C/minute.
- Carrier Gas: Maintain a constant flow of helium.
- MS Detector: Set the ion source temperature to 230°C and the quadrupole temperature to 150°C. Acquire data in full scan mode over a mass range of m/z 40-200.

- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- Data Analysis:
  - Analyze the resulting chromatogram to determine the retention times of the separated peaks.
  - Compare the mass spectrum of each peak with a library of known spectra (e.g., NIST) to identify the individual nonane isomers.
  - If reference standards are available, compare their retention times and mass spectra to confirm the identities of the isomers in the mixture.

Protocol 2: Synthesis of a Branched Nonane Isomer (e.g., 3,3-Dimethylheptane)

Objective: To synthesize a branched alkane, 3,3-dimethylheptane, via a Grignard reaction.

Principle: This synthesis involves the reaction of a Grignard reagent with a ketone, followed by dehydration and hydrogenation to yield the target alkane.

Apparatus and Reagents:

- Round-bottom flasks, reflux condenser, separatory funnel, distillation apparatus
- Magnetic stirrer and heating mantle
- Dry diethyl ether (solvent)

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- Magnesium turnings
- Ethyl bromide
- 3-Pentanone
- Sulfuric acid (for dehydration)
- Palladium on carbon (catalyst for hydrogenation)
- Hydrogen gas source

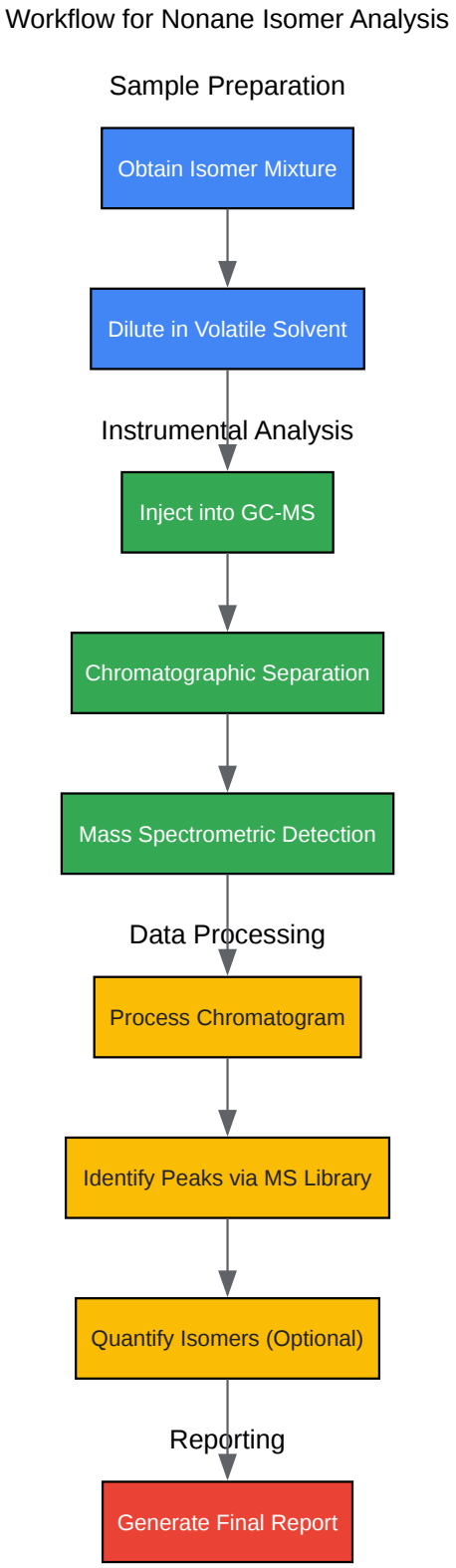
Procedure:

- Preparation of Grignard Reagent: In a dry flask under an inert atmosphere, react magnesium turnings with ethyl bromide in dry diethyl ether to form ethylmagnesium bromide.
- Reaction with Ketone: Slowly add 3-pentanone to the Grignard reagent solution while cooling the flask in an ice bath. After the addition is complete, allow the mixture to stir at room temperature.
- Workup: Quench the reaction by carefully adding a saturated aqueous solution of ammonium chloride. Extract the product with diethyl ether, wash the organic layer with brine, dry it over anhydrous magnesium sulfate, and remove the solvent under reduced pressure to obtain the tertiary alcohol.
- Dehydration: Heat the alcohol with a catalytic amount of sulfuric acid and distill the resulting alkene.
- Hydrogenation: Dissolve the alkene in ethanol and subject it to hydrogenation using a palladium on carbon catalyst under a hydrogen atmosphere.
- Purification: Filter the reaction mixture to remove the catalyst and purify the resulting 3,3-dimethylheptane by fractional distillation.

Experimental Workflow for Isomer Analysis

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The following diagram illustrates a typical workflow for the analysis of a sample containing a mixture of nonane isomers, from sample preparation to final data interpretation.



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A generalized experimental workflow for the analysis of nonane isomers.

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